

Physical properties of santene (boiling point, density).

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Compound of Interest

Compound Name: Santene

Cat. No.: B3343431

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A Technical Guide to the Physical Properties of Santene

Introduction

Santene, systematically named 2,3-Dimethylbicyclo[2.2.1]hept-2-ene, is a bicyclic monoterpene with the chemical formula C_9H_{14} .^[1] As a volatile organic compound, it is found in the essential oils of various plants, such as sandalwood and certain pine species.^[2] Its unique strained bicyclic structure makes it a subject of interest in synthetic organic chemistry, where it can serve as a building block for more complex molecules.^[3] For researchers in medicinal chemistry and drug development, a thorough understanding of the fundamental physical properties of such scaffolds is crucial for reaction design, purification, and formulation. This guide provides a focused overview of the boiling point and density of **santene**, complete with detailed experimental protocols for their determination.

Physical Properties of Santene

The primary physical properties of **santene** are summarized below. These values are critical for predicting its behavior in various chemical processes, including distillation, extraction, and formulation.

Physical Property	Value	Conditions
Boiling Point	140.0 - 141.0 °C	@ 760.00 mm Hg
Density	0.909 g/cm ³	Not Specified

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard laboratory procedures for ascertaining the boiling point and density of a liquid sample such as **santene**.

Protocol 1: Boiling Point Determination by Simple Distillation

This method is suitable for determining the boiling point of a pure liquid sample and has the dual benefit of purifying the compound.

Apparatus:

- Round-bottom flask (25 mL or 50 mL)
- Heating mantle or sand bath
- Simple distillation head with a port for a thermometer
- Liebig condenser
- Receiving flask
- Thermometer (-10 to 200 °C range)
- Boiling chips or magnetic stir bar
- Clamps and stands
- Barometer

Procedure:

- Place 5-10 mL of the **santene** sample into the round-bottom flask. Add two to three boiling chips to ensure smooth boiling.
- Assemble the simple distillation apparatus, ensuring all joints are securely clamped. The flask should be seated firmly in the heating mantle.
- Position the thermometer in the distillation head. The top of the thermometer bulb should be level with the bottom of the side-arm leading to the condenser. This placement ensures the measured temperature is that of the vapor in equilibrium with the liquid.^[4]
- Connect the condenser to a cold water source, with water entering the lower inlet and exiting from the upper outlet.
- Begin heating the sample gently. The heating rate should be controlled to produce a distillation rate of approximately 1-2 drops per second from the condenser tip.
- Observe the temperature as the vapor rises and condenses. The temperature will stabilize as the bulk of the pure sample distills.^[4]
- Record the constant temperature observed during the distillation as the boiling point.
- Record the ambient atmospheric pressure from a laboratory barometer. If the pressure deviates significantly from 760 mm Hg, a boiling point correction may be necessary.

Protocol 2: Density Determination using a Pycnometer

A pycnometer is a specialized flask that allows for the precise measurement of a liquid's volume, enabling a highly accurate density determination.

Apparatus:

- Pycnometer (e.g., 5 mL or 10 mL Gay-Lussac type)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

- Thermometer
- **Santene** sample
- Deionized water (for calibration)
- Acetone (for rinsing and drying)

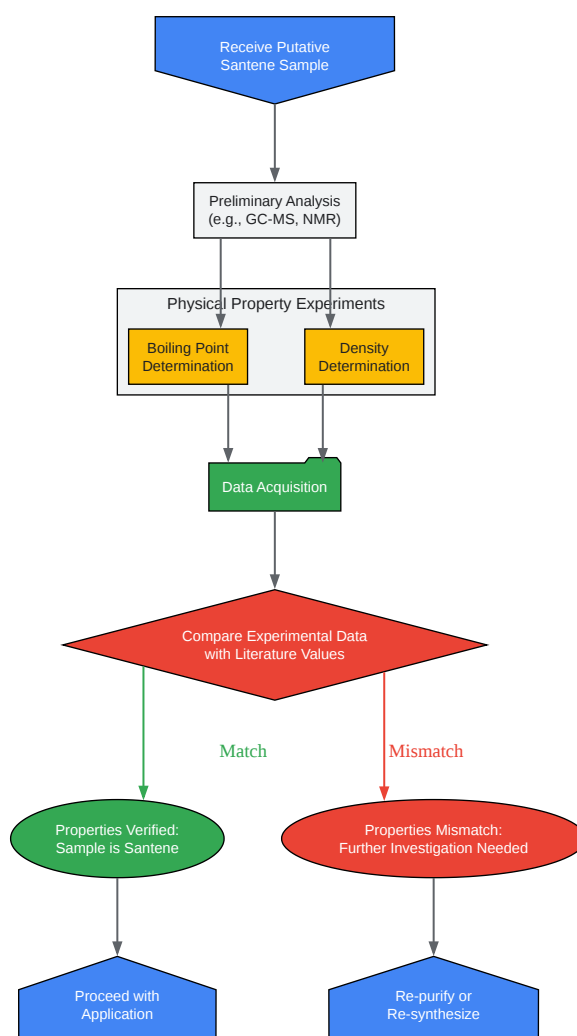
Procedure:

- Calibration:
 - Thoroughly clean the pycnometer with deionized water and acetone, then dry it completely.
 - Measure and record the mass of the empty, dry pycnometer (m_{empty}).
 - Fill the pycnometer with deionized water and place it in a constant temperature bath (e.g., 20.0 °C) for 15-20 minutes to allow for thermal equilibrium.
 - Carefully insert the stopper, allowing excess water to exit through the capillary. Dry the outside of the pycnometer completely.
 - Measure and record the mass of the pycnometer filled with water (m_{water}).
- Sample Measurement:
 - Empty the pycnometer, rinse it with acetone, and dry it thoroughly.
 - Fill the pycnometer with the **santene** sample.
 - Equilibrate the filled pycnometer in the same constant temperature bath used for calibration.
 - Insert the stopper, wipe the exterior dry, and measure and record its mass (m_{sample}).
- Calculation:
 - Calculate the mass of the water: $\text{Mass}_{\text{H}_2\text{O}} = m_{\text{water}} - m_{\text{empty}}$.

- Look up the density of water at the experimental temperature (ρ_{water}). For example, at 20.0 °C, $\rho_{\text{water}} \approx 0.99821 \text{ g/cm}^3$.
- Calculate the exact volume of the pycnometer: $V_{\text{pyc}} = \text{Mass}_{\text{H}_2\text{O}} / \rho_{\text{water}}$.
- Calculate the mass of the **santene** sample: $\text{Mass}_{\text{santene}} = m_{\text{sample}} - m_{\text{empty}}$.
- Calculate the density of **santene**: $\rho_{\text{santene}} = \text{Mass}_{\text{santene}} / V_{\text{pyc}}$.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the characterization and verification of a **santene** sample's physical properties in a research setting.



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Caption: Workflow for the physical characterization of a **santene** sample.

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- To cite this document: BenchChem. [Physical properties of santene (boiling point, density).]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3343431#physical-properties-of-santene-boiling-point-density]

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